

In-Depth Technical Guide to Secnidazole-d6 (CAS Number 1346603-27-7)

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Compound of Interest		
Compound Name:	Secnidazole-d6	
Cat. No.:	B584328	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Secnidazole-d6 is the deuterated analog of Secnidazole, a second-generation 5-nitroimidazole antimicrobial agent.[1] It is structurally similar to metronidazole and tinidazole and is effective against anaerobic bacteria and protozoa.[2] Secnidazole itself has a broad spectrum of activity against various pathogens, including Bacteroides fragilis, Trichomonas vaginalis, Entamoeba histolytica, and Giardia lamblia.[3] Due to its stable isotopic label, **Secnidazole-d6** serves as an excellent internal standard for the quantitative analysis of Secnidazole in biological matrices, particularly in pharmacokinetic and bioequivalence studies utilizing mass spectrometry. The deuterium labeling provides a distinct mass-to-charge ratio (m/z) for detection without significantly altering the chemical and physical properties of the molecule.

Physicochemical Properties

The physical and chemical properties of **Secnidazole-d6** are crucial for its application in analytical methodologies. A summary of these properties is presented in the table below.

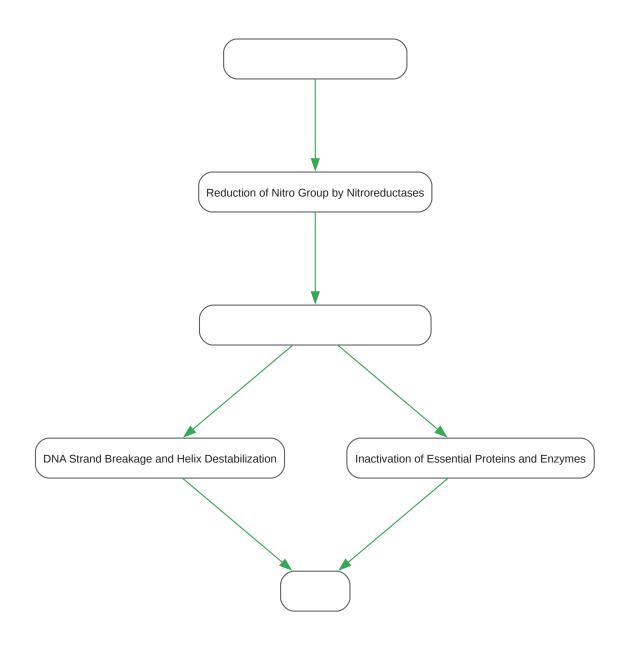


Property	Value	Source
Chemical Name	1,1,1,2,3,3-hexadeuterio-3-(2-methyl-5-nitroimidazol-1-yl)propan-2-ol	PubChem
CAS Number	1346603-27-7	
Molecular Formula	C7H5D6N3O3	LGC Standards
Molecular Weight	191.22 g/mol	PubChem, LGC Standards
Appearance	Off-White to Pale Yellow Solid	Pharmaffiliates
Melting Point	73-75 °C	ChemicalBook
Storage Temperature	2-8°C Refrigerator	Pharmaffiliates
Solubility	Chloroform (Slightly), Ethanol (Slightly), Methanol (Slightly)	ChemicalBook

Mechanism of Action and Metabolism

The antimicrobial activity of Secnidazole, and by extension its deuterated form, is attributed to the 5-nitro group of the imidazole ring.[1][3] The mechanism involves a multi-step process within the target anaerobic pathogen.





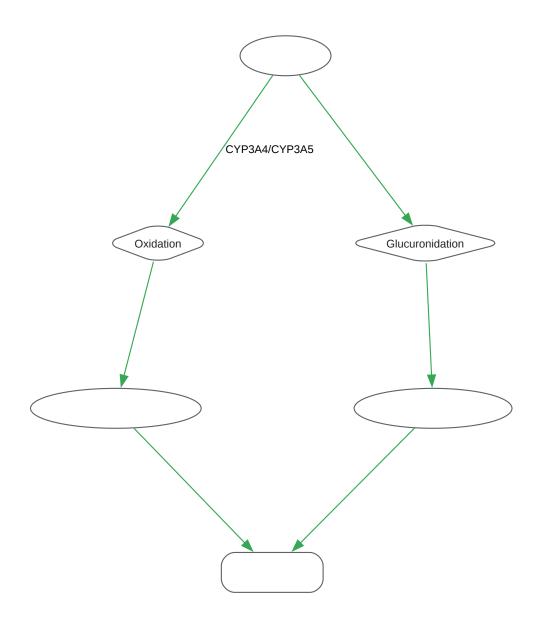
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Mechanism of action of Secnidazole.

In humans, Secnidazole undergoes limited metabolism, primarily in the liver. In vitro studies have identified the cytochrome P450 enzymes CYP3A4 and CYP3A5 as the main contributors to its oxidative metabolism.[3][4][5] The metabolic conversion is not extensive, with less than or



equal to 1% of the parent drug being converted to metabolites.[3][4] The primary metabolic products detected are a hydroxymethyl metabolite and glucuronide conjugates of Secnidazole, which are then excreted in the urine.[3]



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Metabolic pathway of Secnidazole.

Experimental Protocols

Secnidazole-d6 is primarily utilized as an internal standard in the bioanalytical determination of Secnidazole. Below is a detailed experimental protocol for the quantification of Secnidazole in human plasma using LC-MS/MS.

Bioanalytical Method for Secnidazole in Human Plasma by LC-MS/MS

This method is suitable for pharmacokinetic and bioequivalence studies.

- 4.1.1. Materials and Reagents
- Secnidazole reference standard
- Secnidazole-d6 internal standard
- Acetonitrile (HPLC grade)
- Ammonium acetate (AR grade)
- Water (HPLC grade)
- Human plasma with K2EDTA as anticoagulant
- 4.1.2. Instrumentation
- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source
- 4.1.3. Chromatographic and Mass Spectrometric Conditions



Parameter	Condition	
Column	Inertsil® ODS-3V (5µm, 4.6 × 150 mm)	
Mobile Phase	Acetonitrile / 10mM Ammonium acetate [70/30, v/v]	
Flow Rate	1.0 mL/min	
Run Time	2.50 minutes	
Ionization Mode	Positive Electrospray Ionization (ESI+)	
Detection Mode	Multiple Reaction Monitoring (MRM)	
MRM Transition (Secnidazole)	m/z 185.95 → 127.73	
MRM Transition (Secnidazole-d6)	m/z 192.04 → 127.76	

4.1.4. Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare separate stock solutions of Secnidazole and Secnidazole-d6 in methanol.
- Working Solutions: Prepare serial dilutions of the Secnidazole stock solution with a
 methanol:water (1:1 v/v) mixture to create calibration standards. Prepare a working solution
 of Secnidazole-d6 (internal standard) at an appropriate concentration.

4.1.5. Sample Preparation (Liquid-Liquid Extraction)

- Pipette 100 µL of human plasma into a clean microcentrifuge tube.
- Add the internal standard (Secnidazole-d6) working solution.
- Add the extraction solvent (e.g., ethyl acetate or a mixture of tert-butyl-methyl-ether and dichloromethane).
- Vortex for a specified time (e.g., 10 minutes).
- Centrifuge at a specified speed and temperature (e.g., 4000 rpm for 5 minutes at 4°C).

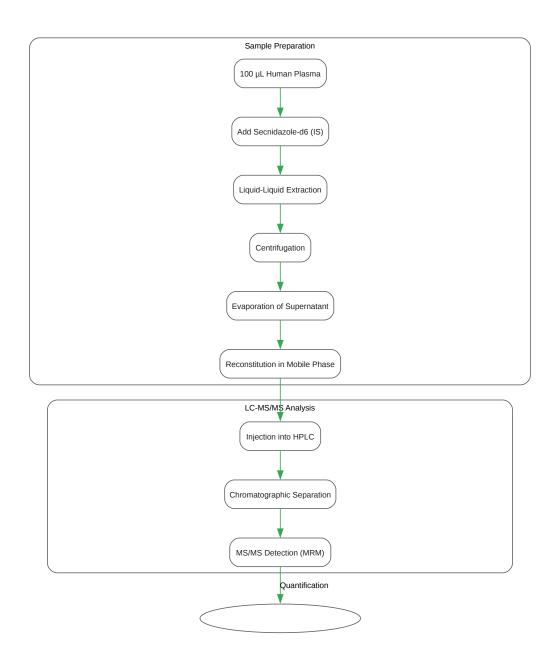
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- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue with the mobile phase.
- Inject a specified volume into the LC-MS/MS system.
- 4.1.6. Method Validation The method should be validated according to regulatory guidelines, assessing parameters such as:
- Linearity: A concentration range of 0.200 40.032 μg/mL is achievable.[3]
- Precision and Accuracy: Intra- and inter-day precision and accuracy should be within acceptable limits (e.g., <15%).
- Recovery: The extraction efficiency should be consistent and reproducible. An overall extraction efficiency of approximately 66.79% has been reported.[3]
- Matrix Effect: Assess the ion suppression or enhancement from the biological matrix.
- Stability: Evaluate the stability of the analyte in plasma under various conditions (e.g., freeze-thaw cycles, short-term and long-term storage).





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Bioanalytical workflow for Secnidazole.

Conclusion



Secnidazole-d6 is an indispensable tool for the accurate and precise quantification of Secnidazole in biological samples. Its use as an internal standard in LC-MS/MS assays is critical for drug development, particularly in conducting pharmacokinetic and bioequivalence studies. The methodologies outlined in this guide provide a robust framework for researchers and scientists working with this important antimicrobial agent. Adherence to validated protocols is essential to ensure the reliability and integrity of the generated data.

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